

Application Note: Neuroprotective Screening of 8-Methoxyisoquinolin-5-amine Derivatives

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Introduction & Rationale

8-Methoxyisoquinolin-5-amine represents a specialized scaffold derived from the 5-aminoisoquinoline (5-AIQ) pharmacophore. While 5-AIQ is a canonical inhibitor of Poly(ADP-ribose) polymerase-1 (PARP-1), the introduction of an electron-donating methoxy group at the 8-position is a strategic medicinal chemistry modification designed to modulate lipophilicity, alter metabolic stability, and fine-tune electron density at the pyridine ring nitrogen.

In neurodegenerative cascades (Ischemia/Reperfusion, Alzheimer's, Parkinson's), overactivation of PARP-1 leads to NAD⁺ depletion and subsequent necrotic cell death (parthanatos). This guide details a screening workflow to validate these derivatives not just as enzymatic inhibitors, but as functional neuroprotectants against oxidative and excitotoxic insults.

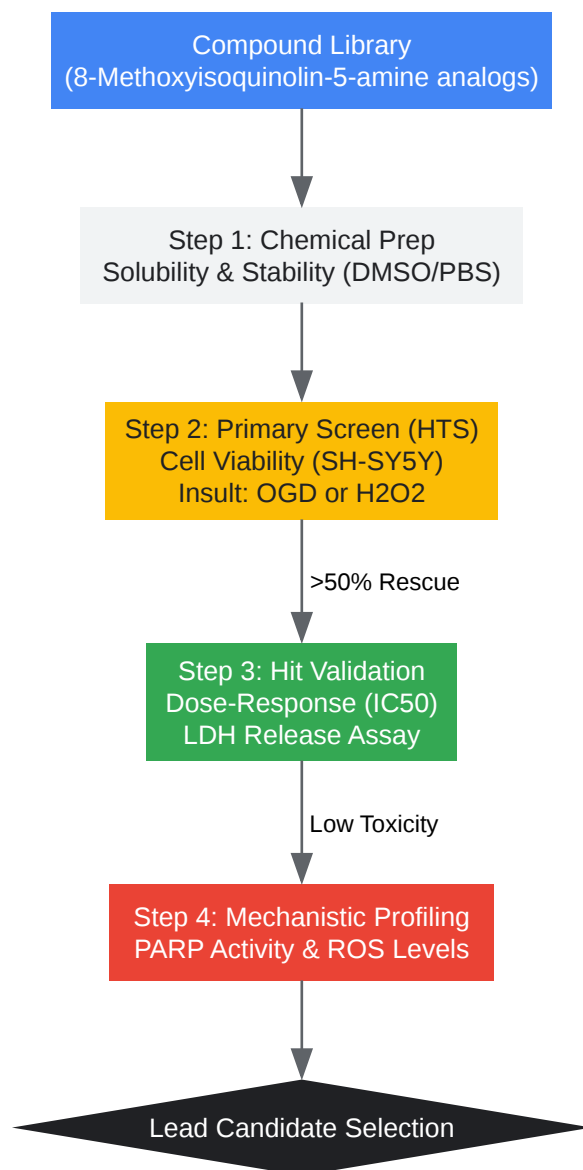
Core Therapeutic Targets

- PARP-1 Hyperactivation: Prevention of NAD⁺/ATP depletion post-ischemia.
- Oxidative Stress: Direct scavenging or Nrf2 pathway modulation via the isoquinoline core.

- Excitotoxicity: Protection against Glutamate/NMDA-induced calcium overload.

Experimental Workflow Overview

The screening cascade is designed to filter compounds from simple chemical stability to complex biological rescue.



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Caption: Hierarchical screening cascade prioritizing solubility, functional rescue, and mechanistic verification.

Protocol 1: Compound Handling & Library Preparation

Isoquinoline amines can exhibit pH-dependent solubility. The 8-methoxy group increases lipophilicity compared to the parent amine, requiring precise handling to prevent precipitation in aqueous media.

Materials

- Stock Solvent: Anhydrous DMSO (Dimethyl Sulfoxide), HPLC grade.
- Intermediate Buffer: PBS (pH 7.4) or HBSS.
- Storage: Amber glass vials (light sensitive).

Procedure

- Stock Preparation: Dissolve derivatives to 10 mM or 50 mM in 100% DMSO. Vortex for 30 seconds.
 - Critical Check: If turbidity persists, sonicate at 37°C for 5 minutes.
- Working Solutions: Dilute stock 1:1000 into culture medium to achieve a final DMSO concentration of $\leq 0.1\%$.
 - Note: 5-aminoisoquinoline derivatives can fluoresce. Run a "media-only + compound" blank to correct background in fluorescence assays.
- Stability Check: Incubate a 10 μM aliquot in PBS at 37°C for 24 hours. Analyze via HPLC to confirm lack of degradation (hydrolysis/oxidation).

Protocol 2: Primary Neuroprotection Screen (OGD Model)

The Oxygen-Glucose Deprivation (OGD) model is the gold standard for simulating ischemic stroke in vitro, the primary indication for PARP inhibitors.

System Setup

- Cell Line: SH-SY5Y (Human Neuroblastoma) or PC12 (Rat Pheochromocytoma). Differentiated cells (Retinoic Acid / NGF) are preferred for mature neuronal phenotypes.
- Assay Format: 96-well plates.
- Readout: CellTiter-Glo® (ATP quantification) or Calcein-AM (Live cell esterase activity). Avoid MTT if possible, as metabolic inhibitors can skew tetrazolium reduction.

Step-by-Step Methodology

- Seeding: Plate SH-SY5Y cells at

cells/well. Differentiate for 5 days with 10 μ M Retinoic Acid.
- Pre-treatment: Replace media with glucose-free DMEM containing the test compounds (Screening conc: 1 μ M, 10 μ M). Incubate for 1 hour.
 - Controls: Vehicle (0.1% DMSO), Positive Control (Edaravone or 3-Aminobenzamide).
- OGD Induction: Place plates in a hypoxia chamber (

) for 4–6 hours.
- Reoxygenation: Remove glucose-free media. Replace with normal glucose-containing media (with compound). Return to normoxic incubator for 24 hours.
- Quantification: Add CellTiter-Glo reagent. Shake for 2 mins. Read Luminescence.

Data Calculation:

Protocol 3: Mechanistic Validation (PARP & ROS)

If the derivative protects via the expected mechanism, it must inhibit PARP-1 activity and prevent downstream ROS accumulation.

A. PARP Activity Assay (Cell-Based ELISA)

This confirms the compound engages the target within the cell.

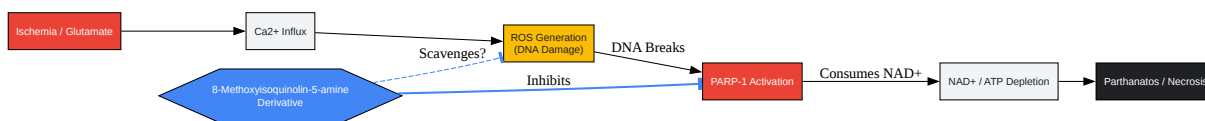
- Induction: Treat cells with 100 μ M
(induces DNA damage/PARP activation) + Test Compound for 30 mins.
- Fixation: Fix cells with ice-cold methanol/acetone (1:1).
- Detection:
 - Primary Ab: Anti-Poly(ADP-ribose) polymer [10H] (1:500).
 - Secondary Ab: HRP-conjugated anti-mouse.
- Readout: TMB Substrate (450 nm). Reduced signal = PARP inhibition.

B. ROS Quantification (DCFH-DA)

- Loading: Incubate cells with 10 μ M DCFH-DA for 30 mins in phenol-red free media. Wash 2x with PBS.
- Insult: Add Compound + Insult (Glutamate or
)
- Kinetic Read: Measure Fluorescence (Ex 485nm / Em 535nm) every 15 mins for 2 hours.

Pathway Logic & Mechanism of Action[1]

The following diagram illustrates the specific intervention points of **8-Methoxyisoquinolin-5-amine** derivatives within the ischemic cascade.



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Caption: The compound blocks the suicide pathway (Parthanatos) by preventing PARP-1 from depleting cellular energy reserves.

Data Summary & Interpretation

When analyzing screening results, organize data to identify Structure-Activity Relationships (SAR).

Compound ID	R-Group (Example)	OGD Rescue (%)	IC50 (Viability)	PARP Inhibition (%)	Solubility (PBS)
Control	-	0%	-	0%	-
5-AIQ (Ref)	H	45%	5.2 μ M	85%	Moderate
8-OMe-01	Methyl	62%	1.8 μ M	92%	High
8-OMe-02	Benzyl	20%	>50 μ M	30%	Low

Interpretation Guide:

- High Rescue + High PARP Inhibition: Validates the mechanism (likely 8-OMe-01 in table).
- High Rescue + Low PARP Inhibition: Suggests off-target antioxidant effects or alternative pathways (e.g., kinase inhibition).
- Low Rescue + High PARP Inhibition: Compound may be cytotoxic itself or cell-impermeable.

References

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